

# Bio-based Synthesis of Hexenediol from Renewable Feedstocks: A Technical Guide

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## Compound of Interest

Compound Name: Hexenediol

CAS No.: 37234-87-0

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The increasing demand for sustainable and environmentally friendly chemical production processes has spurred significant research into the bio-based synthesis of valuable platform chemicals. **Hexenediol**, a C6 difunctional molecule, is a versatile building block for polymers, coatings, and pharmaceutical intermediates. This technical guide provides an in-depth overview of the current state of bio-based **hexenediol** production from renewable feedstocks, with a primary focus on 1,6-hexanediol (HDO), the most extensively studied isomer. This document details the core metabolic pathways, engineered microbial hosts, and experimental methodologies, presenting quantitative data in a comparative format and visualizing complex biological systems for enhanced comprehension.

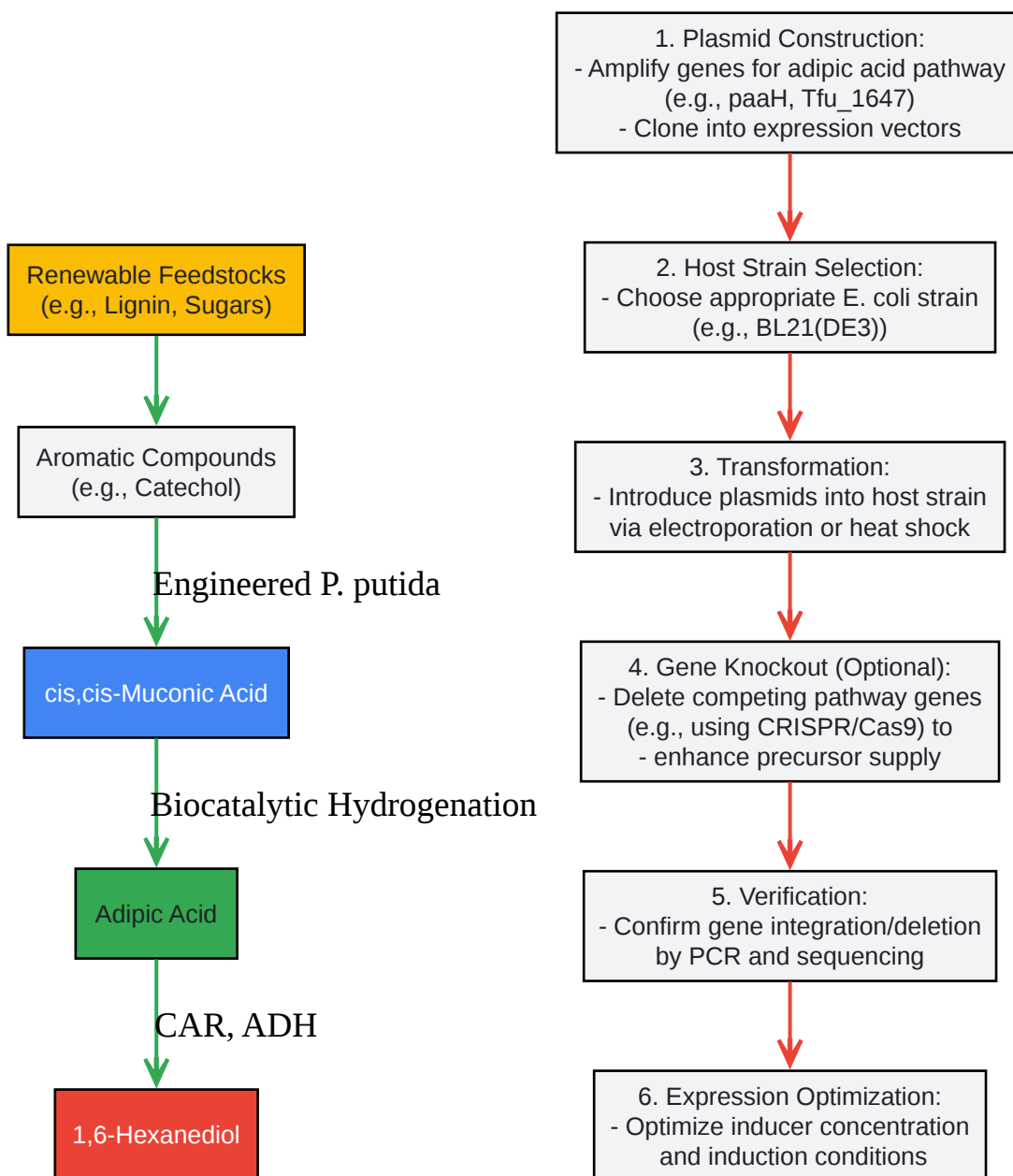
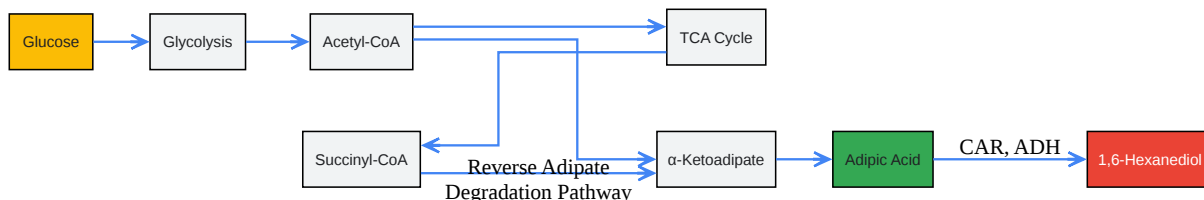
## Metabolic Pathways for Hexenediol Biosynthesis

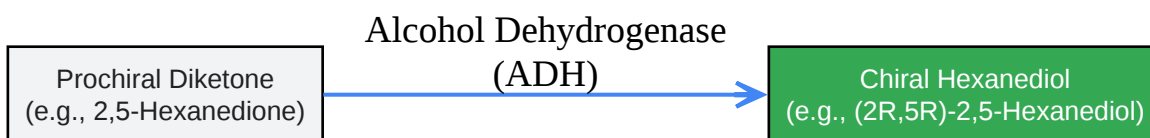
The biosynthesis of **hexenediol** from renewable feedstocks primarily involves the engineering of microbial metabolic pathways to channel carbon flux from central metabolites towards the target molecule. Two main strategies have been explored: the de novo synthesis from sugars like glucose and the upgrading of biomass-derived intermediates such as muconic acid.

## De Novo Synthesis from Glucose

The production of 1,6-hexanediol from glucose in engineered microorganisms, predominantly *Escherichia coli*, typically proceeds through the intermediate adipic acid.<sup>[1][2]</sup> This pathway leverages the cell's central carbon metabolism to produce precursors that are then funneled into a synthetic pathway for adipic acid, which is subsequently reduced to 1,6-hexanediol.

A key pathway involves the condensation of succinyl-CoA and acetyl-CoA, both derived from the tricarboxylic acid (TCA) cycle and glycolysis, to form  $\alpha$ -ketoadipate. This is then converted to adipic acid through a series of enzymatic steps. The final conversion of adipic acid to 1,6-hexanediol is often achieved through the action of a carboxylic acid reductase (CAR) and an alcohol dehydrogenase (ADH).<sup>[3][4]</sup>





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## References

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